

4-Chlorobenzylideneacetone IUPAC name and synonyms

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Compound of Interest

Compound Name: 4-Chlorobenzylideneacetone

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A Technical Guide to (E)-4-(4-chlorophenyl)but-3-en-2-one for Medicinal Chemistry and Drug Development Professionals

Executive Summary

This document provides a comprehensive technical overview of (E)-4-(4-chlorophenyl)but-3-en-2-one, a chalcone derivative of significant interest in the fields of organic synthesis and medicinal chemistry. We will delve into its precise chemical identity, physicochemical properties, a detailed, field-tested synthesis protocol, and its current applications as a precursor in the development of novel therapeutic agents. This guide is intended for researchers, chemists, and drug development professionals seeking to leverage this versatile compound in their work.

Chemical Identity and Nomenclature

Precise identification is critical for regulatory compliance and scientific accuracy. The compound commonly known as **4-Chlorobenzylideneacetone** is systematically named under IUPAC nomenclature, which is essential for unambiguous communication in scientific literature and patent filings.

The definitive IUPAC name for this compound is (E)-4-(4-chlorophenyl)but-3-en-2-one.^{[1][2]} The "(E)" designation specifies the stereochemistry of the alkene, indicating a trans

configuration of the substituents on the double bond, which is the more thermodynamically stable isomer.[\[3\]](#)

For practical laboratory use and database searching, a variety of synonyms and identifiers are employed. These are summarized in the table below for cross-referencing.

Identifier Type	Value	Source
IUPAC Name	(E)-4-(4-chlorophenyl)but-3-en-2-one	PubChem [1]
Common Name	4-Chlorobenzylideneacetone	Fisher Scientific [2]
Synonyms	4-Chlorobenzalacetone, p-Chlorobenzalacetone	Alfa Chemistry, PubChem [4] [5]
CAS Number	3160-40-5	Sigma-Aldrich [6]
Molecular Formula	C ₁₀ H ₉ ClO	PubChem [1]
Molecular Weight	180.63 g/mol	PubChem [1]
InChI Key	UUKRKWJGNHNTRG-NSCUHMNNSA-N	PubChem [1]
PubChem CID	736572	PubChem [1]

Physicochemical Properties

Understanding the physical and chemical properties of a compound is fundamental for designing experimental conditions, from synthesis and purification to formulation and biological assays.

Property	Value	Reference
Appearance	White to light yellow crystalline solid	Fisher Scientific, CymitQuimica[7][8]
Melting Point	58-62 °C	Sigma-Aldrich[6]
Boiling Point	145-147 °C at 5 mmHg	ChemBK, Alfa Chemistry[4][9]
Density	~1.157 g/cm ³ (Predicted)	ChemBK[9]
Solubility	Insoluble in water; Soluble in ethanol, ether, benzene, acetone.	ChemicalBook[10]

Synthesis Protocol: Base-Catalyzed Claisen-Schmidt Condensation

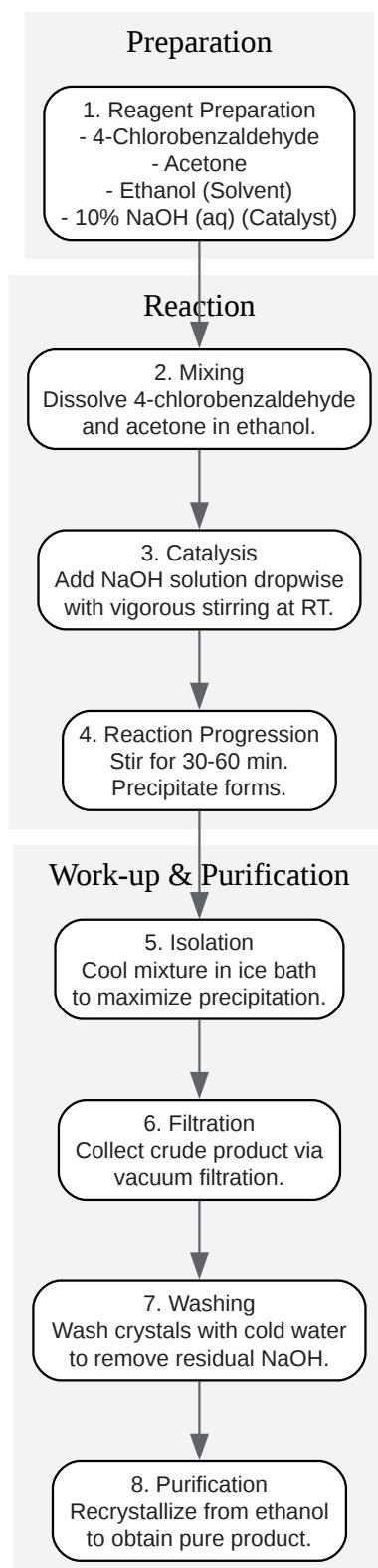
4-Chlorobenzylideneacetone is efficiently synthesized via a Claisen-Schmidt condensation, a reliable and scalable variant of the aldol condensation.[11] This reaction involves the base-catalyzed condensation of an aldehyde lacking α -hydrogens (4-chlorobenzaldehyde) with a ketone containing α -hydrogens (acetone).[11][12]

Causality and Mechanistic Insight

The choice of a base catalyst (e.g., Sodium Hydroxide) is crucial as it facilitates the deprotonation of an α -hydrogen from acetone. This creates a nucleophilic enolate ion.[13][14] 4-chlorobenzaldehyde is specifically chosen as the electrophilic partner because it lacks α -hydrogens, preventing self-condensation and ensuring a cleaner reaction profile leading to the desired crossed-aldol product.[12][13] The initial aldol addition product, a β -hydroxy ketone, readily undergoes base-catalyzed dehydration to form the highly conjugated and stable α,β -unsaturated ketone system, which drives the reaction to completion.[13][15]

Experimental Workflow Diagram

The following diagram illustrates the key stages of the synthesis process.



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